

# Validating Antimony-125 Decay Data: A Comparative Guide to Experimental Measurement Techniques

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## Compound of Interest

Compound Name: **Antimony-125**

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This guide provides an objective comparison of experimental methods for validating the decay data of **Antimony-125** ( $^{125}\text{Sb}$ ). Accurate and precise measurements of radionuclide decay characteristics are crucial for various applications, including dosimetry, nuclear medicine, and environmental monitoring. This document outlines the established decay data for  $^{125}\text{Sb}$  and details the experimental protocols for three common validation techniques:  $4\pi\beta\text{-}\gamma$  Coincidence Counting, Liquid Scintillation Counting, and High-Resolution Gamma-Ray Spectrometry.

## Antimony-125: Evaluated Nuclear Decay Data

**Antimony-125** is a radionuclide that decays via beta emission ( $\beta^-$ ) to Tellurium-125 ( $^{125}\text{Te}$ ).<sup>[1]</sup> <sup>[2]</sup> A significant portion of these decays populate an isomeric state of Tellurium-125 ( $^{125\text{m}}\text{Te}$ ).<sup>[3]</sup> The key evaluated decay characteristics are summarized below.

Parameter	Value	Uncertainty
Half-life	2.75856 years	± 0.00025 years
Decay Mode	100% $\beta^-$	-
Mean Beta Energy	0.10098 MeV	-
Major Gamma-Ray Energies & Emission Probabilities		
176.314 keV	6.82%	± 0.07%
380.452 keV	1.520%	± 0.015%
427.874 keV	29.55%	± 0.24%
463.365 keV	10.48%	± 0.09%
600.60 keV	17.9%	± 0.6%
606.72 keV	5.03%	± 0.16%
635.95 keV	11.3%	± 0.4%
671.45 keV	1.79%	± 0.06%

Note: Data sourced from various evaluated nuclear data libraries.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols for Validation

The following sections detail the methodologies for three primary techniques used to experimentally validate the decay data of **Antimony-125**.

### 4 $\pi$ $\beta$ - $\gamma$ Coincidence Counting

This is a primary method for absolute activity standardization of radionuclides that decay via beta-gamma emission.

Methodology:

- Source Preparation:

- Prepare a quantitative source of  $^{125}\text{Sb}$  solution with a known mass.
- Deposit a small, well-defined drop of the solution onto a thin, conductive VYNS (polyvinyl chloride-polyvinyl acetate copolymer) film coated with a thin layer of gold.
- Dry the source to obtain a thin, uniform solid residue.

• Detector Setup:

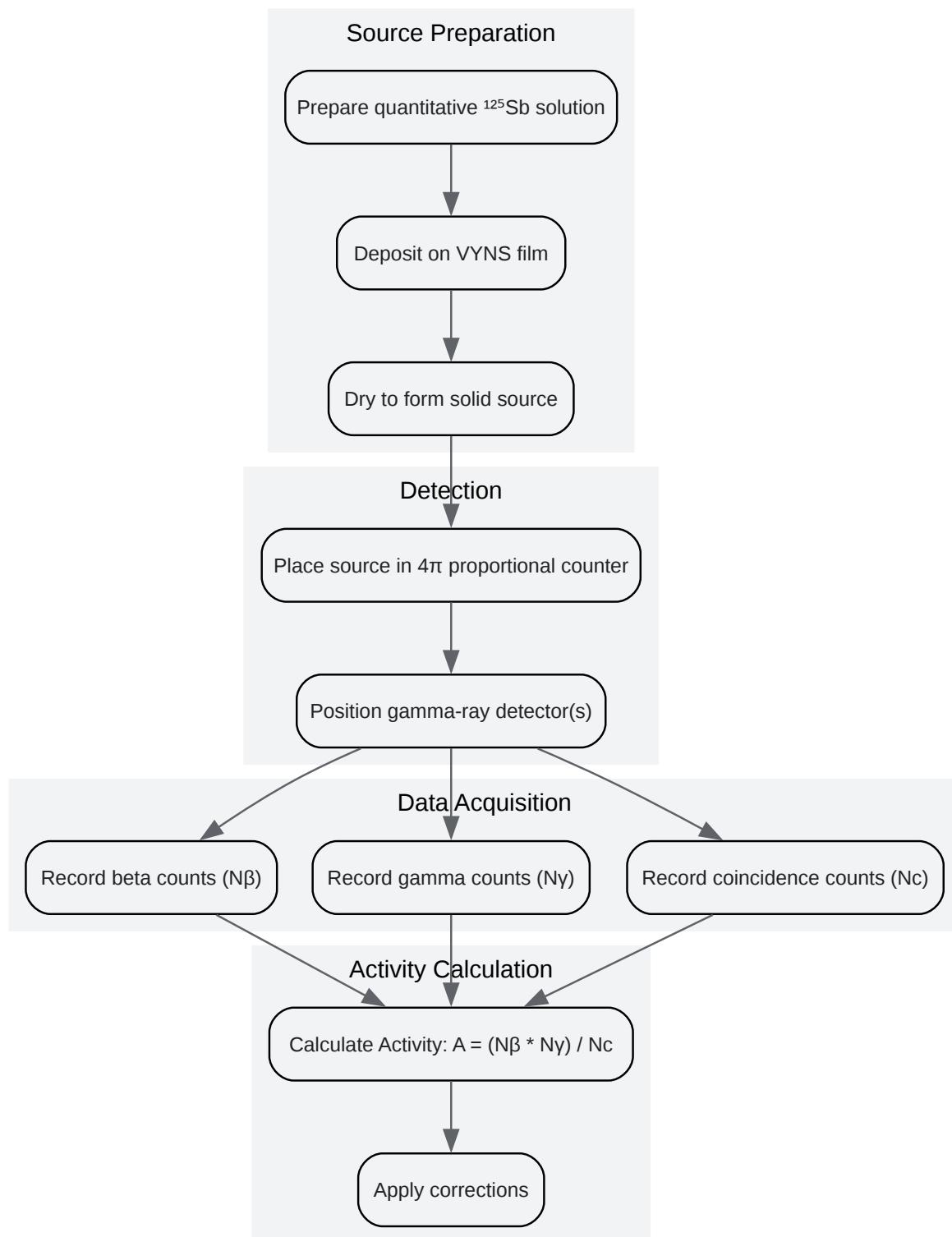
- Place the source in a  $4\pi$  proportional counter, which consists of two  $2\pi$  geometry detectors placed face-to-face. This setup ensures the detection of nearly all beta particles emitted from the source.
- Position one or two NaI(Tl) or HPGe (High-Purity Germanium) detectors in close proximity to the  $4\pi$  proportional counter to detect the coincident gamma rays.

• Data Acquisition:

- Set the high voltage and discrimination level of the proportional counter to efficiently detect the beta particles from  $^{125}\text{Sb}$ .
- Configure the gamma-ray detector and associated electronics to specifically count the gamma rays of interest from the decay of  $^{125}\text{Sb}$ .
- Simultaneously record the counts from the beta detector ( $N\beta$ ), the gamma detector ( $N\gamma$ ), and the coincident events ( $N_c$ ) where a beta particle and a gamma ray are detected within a very short time window.

• Activity Calculation:

- The absolute activity ( $A$ ) of the source is calculated using the formula:  $A = (N\beta * N\gamma) / N_c$
- Apply corrections for factors such as detector dead time, accidental coincidences, and the complex decay scheme of  $^{125}\text{Sb}$ .

[Click to download full resolution via product page](#)Fig. 1: Experimental workflow for  $4\pi\beta\text{-}\gamma$  coincidence counting.

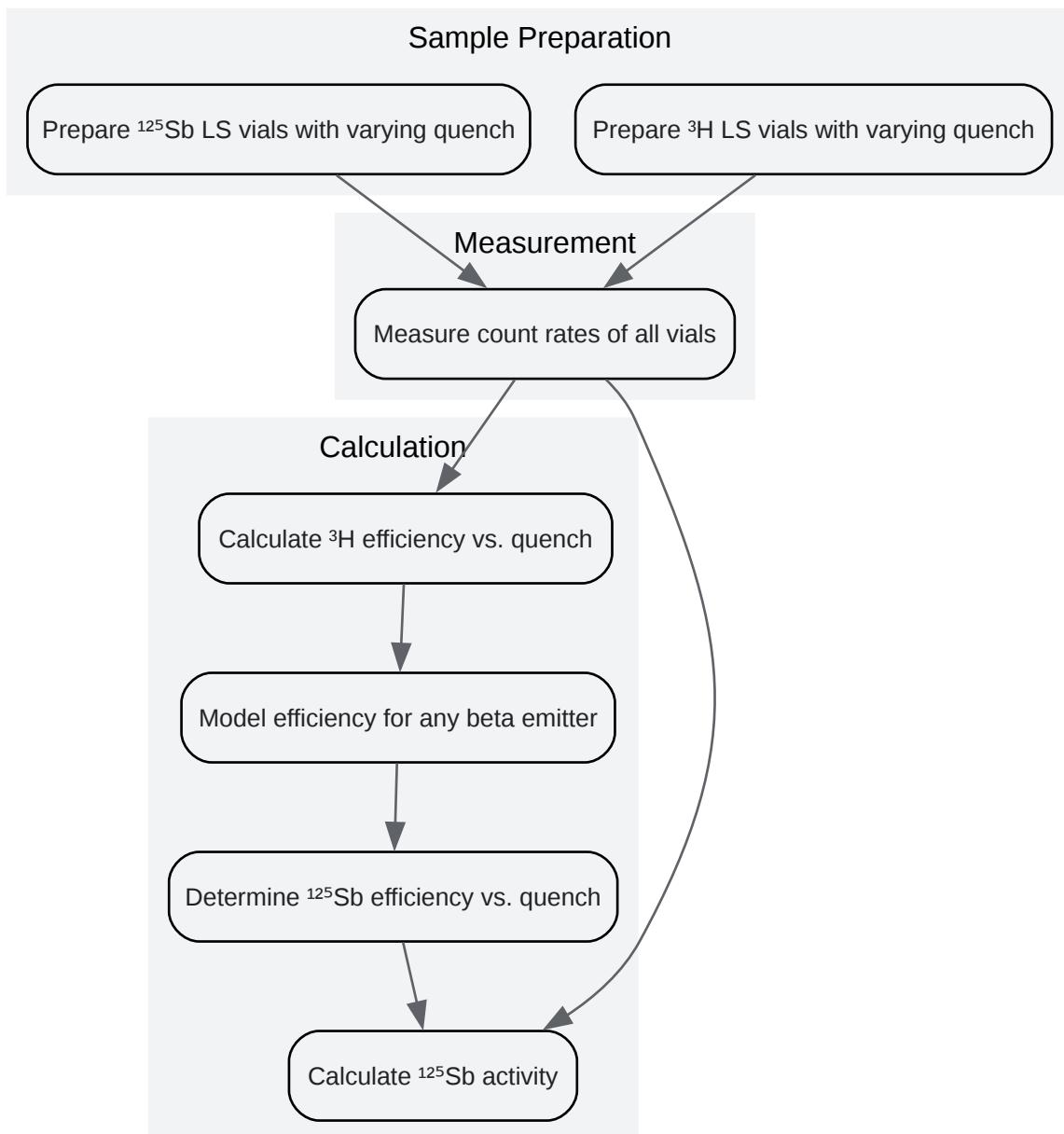
# Liquid Scintillation Counting (CIEMAT/NIST Efficiency Tracing Method)

This method is a powerful technique for standardizing the activity of beta-emitting radionuclides.

## Methodology:

- Cocktail Preparation:
  - Prepare a series of liquid scintillation (LS) vials.
  - To each vial, add a precise amount of a suitable scintillation cocktail.
  - Add a known mass of the standardized  $^{125}\text{Sb}$  solution to the vials.
  - To induce varying levels of quench (a process that reduces the light output), add different amounts of a quenching agent to the vials.
- Tracer Preparation:
  - Prepare a parallel set of LS vials with a calibrated tritium ( $^3\text{H}$ ) standard, with the same varying amounts of the quenching agent.
- Measurement:
  - Measure the count rates of both the  $^{125}\text{Sb}$  and  $^3\text{H}$  samples in a liquid scintillation counter.
  - The counter records the number of scintillations (light flashes) produced by the radioactive decay.
- Efficiency Tracing and Activity Determination:
  - For the  $^3\text{H}$  samples, the known activity allows for the calculation of the counting efficiency at each quench level.
  - A theoretical model is used to relate the counting efficiency of  $^3\text{H}$  to a figure of merit for any beta-emitting radionuclide.

- This relationship is then used to determine the counting efficiency for  $^{125}\text{Sb}$  at each quench level.
- The activity of the  $^{125}\text{Sb}$  solution is then calculated from the measured count rates and the determined efficiencies.



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Fig. 2: Workflow for the CIEMAT/NIST efficiency tracing method.

## High-Resolution Gamma-Ray Spectrometry

This technique is used to accurately measure the energies and emission probabilities of gamma rays emitted during the decay of  $^{125}\text{Sb}$ .

Methodology:

- System Setup and Calibration:
  - Use a High-Purity Germanium (HPGe) detector, known for its excellent energy resolution.
  - Perform an energy calibration of the spectrometer using standard radioactive sources with well-known gamma-ray energies covering a range that includes the emissions from  $^{125}\text{Sb}$ .
  - Perform an efficiency calibration using the same standard sources to determine the detector's efficiency as a function of gamma-ray energy.
- Source Measurement:
  - Place a calibrated  $^{125}\text{Sb}$  source at a reproducible distance from the HPGe detector.
  - Acquire a gamma-ray spectrum for a sufficient amount of time to obtain good statistical accuracy for the peaks of interest.
- Spectral Analysis:
  - Identify the photopeaks corresponding to the gamma rays emitted from  $^{125}\text{Sb}$ .
  - Determine the precise energy of each photopeak using the energy calibration curve.
  - Calculate the net area of each photopeak, which is proportional to the number of detected gamma rays at that energy.
- Emission Probability Calculation:
  - Using the known activity of the  $^{125}\text{Sb}$  source, the detector efficiency at each gamma-ray energy, and the net peak areas, calculate the emission probability for each gamma ray.

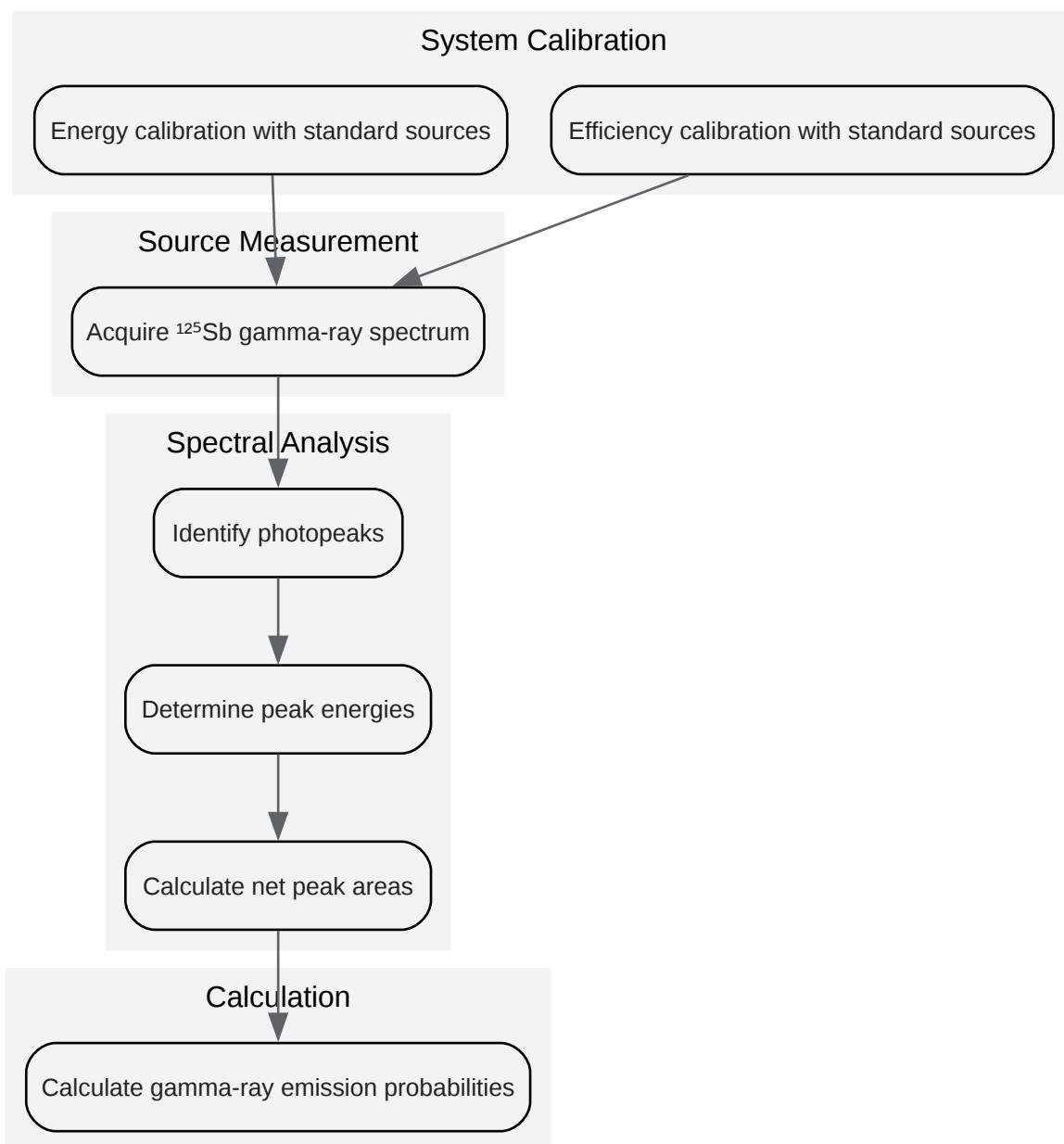
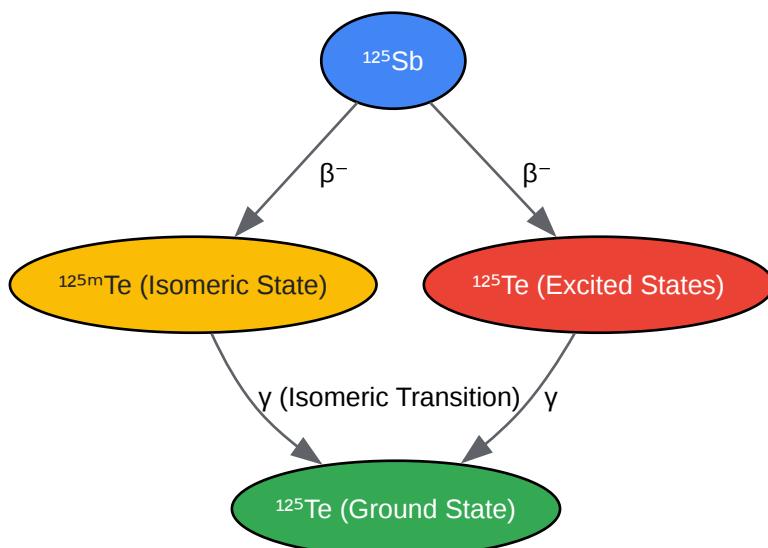
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Fig. 3: Workflow for high-resolution gamma-ray spectrometry.

## Antimony-125 Decay Pathway

The decay of  $^{125}\text{Sb}$  proceeds through beta emission to various excited states of  $^{125}\text{Te}$ , which then de-excite by emitting gamma rays. A significant branch of the decay populates the isomeric state  $^{125\text{m}}\text{Te}$ .



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Fig. 4: Simplified decay pathway of **Antimony-125**.

This guide provides a framework for understanding and comparing the experimental methods used to validate the decay data of **Antimony-125**. The choice of method depends on the specific decay parameter being investigated and the desired level of accuracy. For absolute activity measurements,  $4\pi\beta\gamma$  coincidence counting is the gold standard. Liquid scintillation counting offers a robust alternative, particularly for pure beta emitters, while high-resolution gamma-ray spectrometry is indispensable for characterizing gamma-ray emissions.

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